

Physical and chemical properties of 2-Bromoisonicotinohydrazide

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Compound of Interest

Compound Name: 2-Bromoisonicotinohydrazide

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A Comprehensive Technical Guide to 2-Bromoisonicotinohydrazide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical, chemical, and biological properties of **2-Bromoisonicotinohydrazide**. It includes key quantitative data, detailed experimental protocols for its synthesis and potential biological evaluation, and conceptual diagrams to illustrate relevant processes.

Core Properties of 2-Bromoisonicotinohydrazide

2-Bromoisonicotinohydrazide, also known as 2-Bromo-isonicotinic acid hydrazide, is a heterocyclic organic compound.^[1] Its structure, featuring a pyridine ring substituted with a bromine atom and a hydrazide group, makes it a valuable intermediate in the synthesis of more complex molecules, particularly in the fields of medicinal chemistry and materials science.^[1]

Physical and Chemical Data Summary

The fundamental physicochemical properties of **2-Bromoisonicotinohydrazide** are summarized in the table below for quick reference.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₆ BrN ₃ O	[2] [3] [4]
Molecular Weight	216.04 g/mol	[2] [3] [4]
CAS Number	29849-15-8	[2] [3] [5]
Appearance	Solid	
SMILES String	NNC(=O)c1ccnc(Br)c1	[2] [4]
InChI Key	MVSAMJDHWXHUNN- UHFFFAOYSA-N	[4]
Topological Polar Surface Area (TPSA)	68.01 Å ²	[2]
LogP	0.4476	[2]
Hydrogen Bond Donors	2	[2]
Hydrogen Bond Acceptors	3	[2]
Rotatable Bonds	1	[2]
Storage Conditions	Sealed in dry, 2-8°C	[3]

Spectral Data

Characterization of **2-Bromoisonicotinohydrazide** is typically achieved through standard spectroscopic methods. While specific spectra are proprietary to individual suppliers, the following techniques are essential for structure confirmation and purity assessment:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR spectra are used to confirm the proton and carbon framework of the molecule.
- Infrared (IR) Spectroscopy: IR analysis helps in identifying characteristic functional groups, such as the C=O (carbonyl) of the hydrazide and the N-H stretches.[\[6\]](#)[\[7\]](#)
- Mass Spectrometry (MS): This technique is used to determine the molecular weight and fragmentation pattern, confirming the compound's identity.[\[6\]](#)

Researchers can find spectral information for various compounds in databases like PubChem, which aggregates data from sources including SpectraBase and the Human Metabolome Database (HMDB).[\[8\]](#)

Experimental Protocols

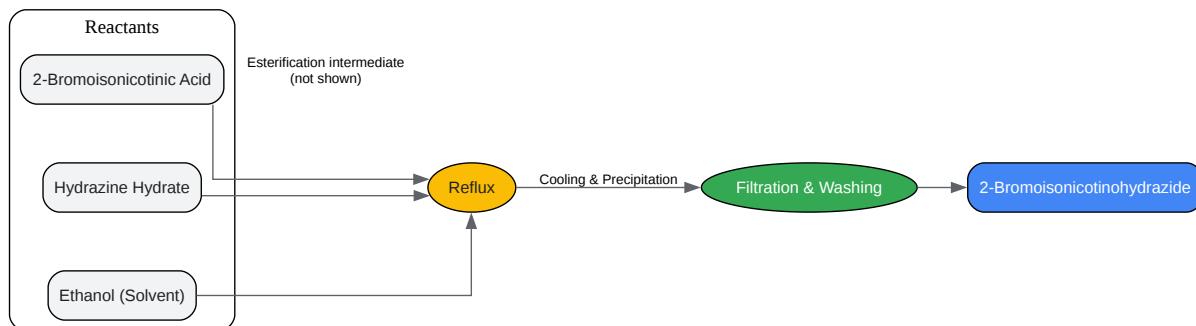
This section details the methodologies for the synthesis and potential biological evaluation of **2-Bromoisonicotinohydrazide**.

Synthesis of 2-Bromoisonicotinohydrazide

The most common route for synthesizing **2-Bromoisonicotinohydrazide** is through the reaction of 2-bromoisonicotinic acid with hydrazine.[\[1\]](#)

Protocol:

- **Esterification:** 2-Bromoisonicotinic acid is first converted to its corresponding ester (e.g., methyl 2-bromoisonicotinate) by reacting it with an alcohol (e.g., methanol) in the presence of an acid catalyst (e.g., sulfuric acid) under reflux.
- **Hydrazinolysis:** The resulting ester is then reacted with hydrazine hydrate, typically in an alcoholic solvent like ethanol.
- **Reaction Conditions:** The mixture is heated under reflux for several hours.
- **Isolation:** Upon cooling, the product, **2-Bromoisonicotinohydrazide**, often precipitates out of the solution.
- **Purification:** The crude product is collected by filtration, washed with a cold solvent (e.g., ethanol or water), and can be further purified by recrystallization to yield the final, pure compound.[\[7\]](#)



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Caption: General synthesis workflow for **2-Bromoisonicotinohydrazide**.

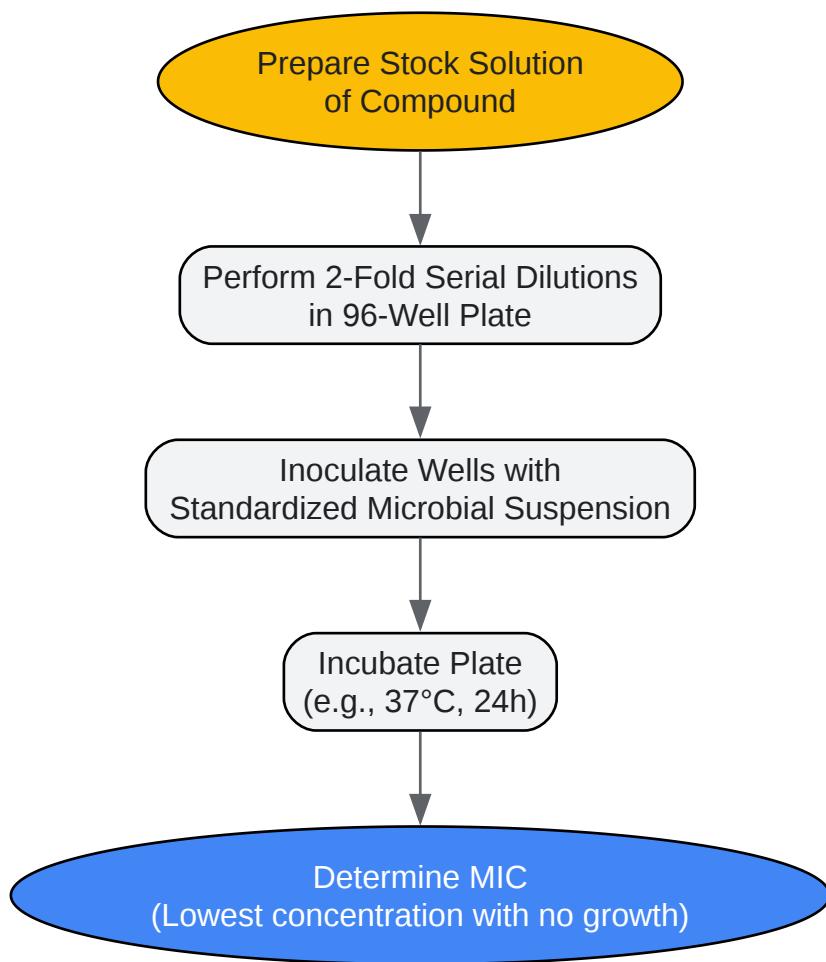
Protocol for Antimicrobial Activity Screening

Derivatives of isonicotinic acid hydrazide are well-known for their antimicrobial properties.^[9] ^[10] A standard method to evaluate the potential antimicrobial activity of **2-Bromoisonicotinohydrazide** is the broth microdilution method to determine the Minimum Inhibitory Concentration (MIC).

Protocol:

- Preparation of Stock Solution: Dissolve a known weight of **2-Bromoisonicotinohydrazide** in a suitable solvent (e.g., DMSO) to create a high-concentration stock solution.
- Serial Dilution: Perform a two-fold serial dilution of the stock solution in a 96-well microtiter plate using appropriate microbial growth broth (e.g., Mueller-Hinton Broth).
- Inoculation: Add a standardized suspension of the test microorganism (e.g., *Staphylococcus aureus*, *Escherichia coli*) to each well.

- Controls: Include a positive control (broth with inoculum, no compound) and a negative control (broth only).
- Incubation: Incubate the plate at a suitable temperature (e.g., 37°C) for 18-24 hours.
- MIC Determination: The MIC is the lowest concentration of the compound that completely inhibits visible growth of the microorganism.



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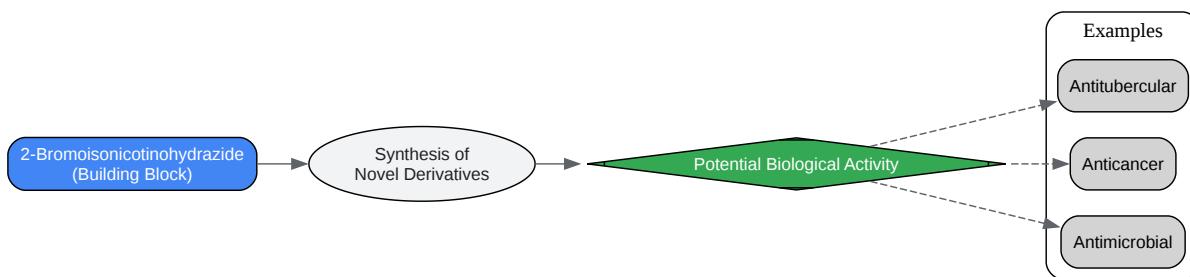
Caption: Workflow for Minimum Inhibitory Concentration (MIC) determination.

Biological Activity and Applications

The core structure of **2-Bromoisonicotinohydrazide** is related to isoniazid, a frontline antitubercular drug. Hydrazide-hydrazone derivatives often exhibit a wide

spectrum of biological activities, including antibacterial, antifungal, and anticancer properties.^[7] [9] The activity is often attributed to the N-acylhydrazone group, which can chelate metal ions or interfere with essential cellular processes in pathogens.

While specific signaling pathways for **2-Bromoisonicotinohydrazide** are not extensively documented, its structural similarity to other nicotinic acid derivatives suggests potential as a scaffold for developing new therapeutic agents.^[9] Its primary role is as a building block in organic synthesis to create more elaborate molecules for drug discovery and functional materials development.^[1]



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Caption: Role as a precursor for compounds with potential bioactivity.

Safety and Handling

2-Bromoisonicotinohydrazide is classified as an acute toxicant if swallowed (Acute Tox. 4 Oral) and can cause skin, eye, and respiratory irritation.^{[3][11]}

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).^{[3][11]}
- Precautionary Measures: Handle with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Use in a well-ventilated area or fume hood.
^[1]

- Storage Class: It is classified under storage class 11 for combustible solids.

Always consult the Safety Data Sheet (SDS) provided by the supplier before handling this chemical.[\[1\]](#)

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